

Personal protective equipment for handling 4-Aminobenzylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminobenzylamine

Cat. No.: B048907

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Essential Safety and Handling Guide for 4-Aminobenzylamine

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety, handling, and disposal information for **4-Aminobenzylamine** (CAS No. 4403-71-8). Adherence to these procedures is essential for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Classification

4-Aminobenzylamine is classified as a corrosive substance that can cause severe skin burns and serious eye damage.^{[1][2][3][4]} Ingestion can lead to severe swelling and damage to delicate tissues, with a risk of perforation of the stomach or esophagus.^[1]

Signal Word: Danger^{[1][2]}

Hazard Statements:

- H314: Causes severe skin burns and eye damage.^{[1][2][3][4]}
- H318: Causes serious eye damage.^[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Aminobenzylamine** is provided in the table below.

Property	Value	Source
Molecular Formula	C7H10N2	[1]
Molecular Weight	122.17 g/mol	[1]
Appearance	Clear light brown to brown oily liquid	[5]
Melting Point	37 °C	
Boiling Point	101 °C at 0.05 mmHg	
Density	1.078 g/mL at 25 °C	[5]
Flash Point	113 °C (235.4 °F) - closed cup	
Refractive Index	n _{20/D} 1.61	[5]

Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory when handling **4-Aminobenzylamine** to prevent skin and eye contact. The required PPE varies based on the laboratory activity.

Activity	Required Personal Protective Equipment
Low-Hazard Activities(e.g., handling sealed containers)	• Standard laboratory coat• Safety glasses with side shields• Single pair of nitrile gloves
Moderate-Hazard Activities(e.g., weighing, preparing stock solutions)	• Permeation-resistant laboratory coat• Chemical splash goggles• Double-gloving (nitrile)• Face shield
High-Hazard Activities(e.g., large-scale synthesis, potential for aerosolization)	• Disposable, solid-front lab coat or gown• Chemical splash goggles and face shield• Double-gloving (nitrile)• Respiratory protection (N95 or higher)

Note: Always inspect gloves for tears or punctures before and during use. Immediately change gloves if they become contaminated.

Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[3\]](#)
- Do not breathe dust or mists.[\[2\]](#)[\[3\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Remove and wash contaminated clothing and gloves before reuse.[\[1\]](#)[\[3\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Store in a corrosives area.[\[1\]](#)
- Store under an inert atmosphere and protect from moisture.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Store locked up.[\[2\]](#)[\[3\]](#)

First Aid Measures

Immediate action is crucial in case of exposure to **4-Aminobenzylamine**.

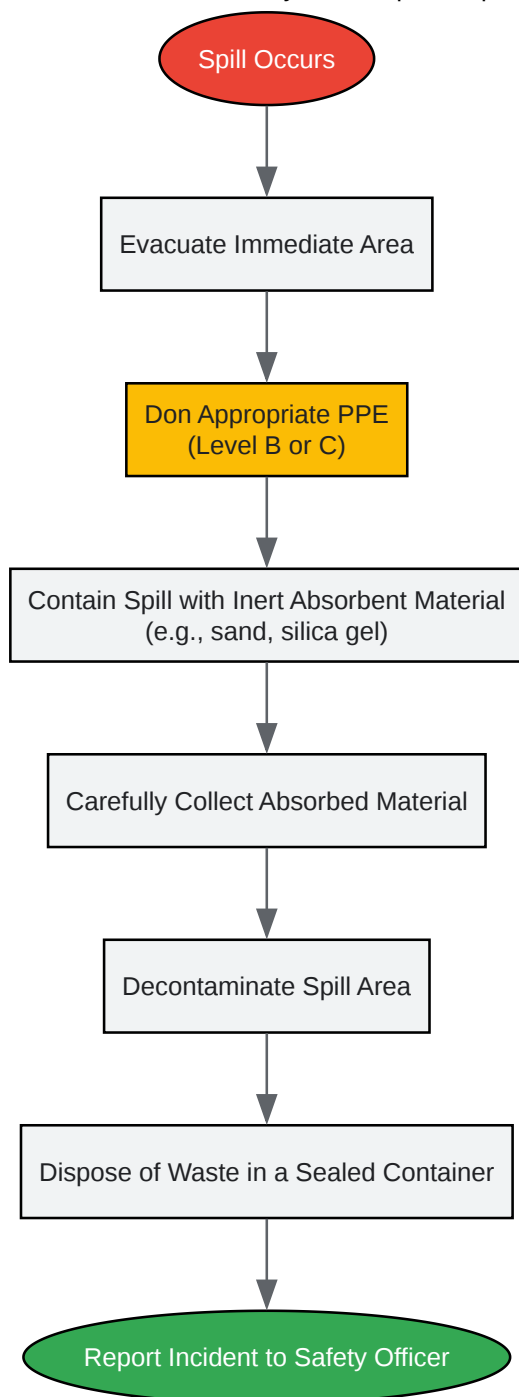
Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician. [1] [2] [3]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Take off immediately all contaminated clothing. Immediately call a POISON CENTER or doctor/physician. [1] [2] [3]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately. [1] [2] [3]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation. Immediate medical attention is required. [1] [2] [3]

Self-Protection of the First Aider: Ensure that medical personnel are aware of the material involved and take precautions to protect themselves.[\[1\]](#)

Spill and Disposal Plan

Spill Response: In the event of a spill, follow the established emergency protocol. The general workflow for managing a **4-Aminobenzylamine** spill is outlined below.

Workflow for 4-Aminobenzylamine Spill Response



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Caption: Step-by-step workflow for handling a **4-Aminobenzylamine** spill.

Disposal:

- Dispose of this material and its container as hazardous waste.[3]
- Entrust disposal to a licensed waste disposal company.[2]
- Do not let this chemical enter the environment.[1]
- Contaminated packaging should be disposed of in the same manner as the product.[2]

Firefighting Measures

- Suitable Extinguishing Media: Carbon dioxide (CO₂), dry chemical, or chemical foam.[1]
- Special Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).
[1]
- Firefighter Protection: Wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Aminobenzylamine]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b048907#personal-protective-equipment-for-handling-4-aminobenzylamine>]

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